

Synthesis of 1-Chloro-2-methylcyclohexene: A Technical Review

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Compound of Interest

Compound Name: 1-Chloro-2-methylcyclohexene

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This technical guide provides a comprehensive overview of the synthetic routes for **1-Chloro-2-methylcyclohexene**, a valuable intermediate in organic synthesis. The document details established methodologies, presents available quantitative data, and includes visualizations of the synthetic pathways.

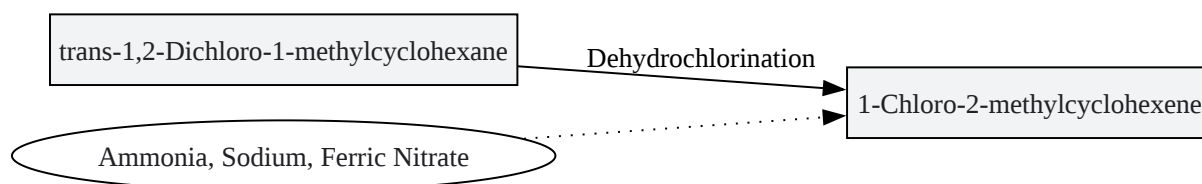
Core Synthetic Pathways

The synthesis of **1-Chloro-2-methylcyclohexene** can be primarily achieved through two main strategies: the dehydrochlorination of a dichlorinated precursor and the chlorination-elimination of a ketone.

Dehydrochlorination of trans-1,2-Dichloro-1-methylcyclohexane

A key method for the synthesis of **1-Chloro-2-methylcyclohexene** involves the elimination of hydrogen chloride from trans-1,2-dichloro-1-methylcyclohexane. This reaction directly yields the desired vinylic chloride.

Reaction Scheme:



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Caption: Dehydrochlorination of trans-1,2-Dichloro-1-methylcyclohexane.

A reported synthesis using a solution of ammonia, sodium, and ferric nitrate provides **1-Chloro-2-methylcyclohexene** with a respectable yield.[1]

Synthesis from 2-Methylcyclohexanone

An alternative and common approach begins with the readily available 2-methylcyclohexanone. This multi-step synthesis involves the formation of an α -chloro ketone intermediate, followed by dehydrochlorination to introduce the double bond.

Workflow:



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References

- 1. Cyclohexanone, 2-chloro-2-methyl- | C₇H₁₁ClO | CID 139146 - PubChem [pubchem.ncbi.nlm.nih.gov]

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